

Introduction: Establishing Molecular Identity with Orthogonal Spectroscopic Techniques

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Compound of Interest

Compound Name: *N-Phenyl 5-bromo-2-chlorobenzamide*

CAS No.: 420826-50-2

Cat. No.: B1270606

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In the landscape of drug development and chemical synthesis, the unambiguous confirmation of a molecule's identity is a cornerstone of regulatory compliance and scientific rigor. For a compound such as **N-Phenyl 5-bromo-2-chlorobenzamide**, a substituted benzanilide with potential applications in medicinal chemistry, establishing its precise structure is paramount. This guide provides a comprehensive framework for the spectroscopic analysis of **N-Phenyl 5-bromo-2-chlorobenzamide**, leveraging a multi-technique approach to ensure the highest degree of confidence in its identity.

We will delve into the application of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. The core principle of this guide is the concept of orthogonality in analytical chemistry—each technique provides a unique and independent piece of structural information. When combined, these data points create a composite and robust confirmation of the target molecule, effectively eliminating the possibility of misidentification with structurally similar impurities or isomers. This approach is not merely about data collection; it is about building a self-validating system of evidence, a critical aspect of Good Laboratory Practice (GLP) and current Good Manufacturing Practice (cGMP).

The Target Molecule: N-Phenyl 5-bromo-2-chlorobenzamide

Before delving into the analytical techniques, let us consider the structure of our target molecule. This will allow us to predict the expected spectroscopic features, which we will then seek to confirm experimentally.

Structure:

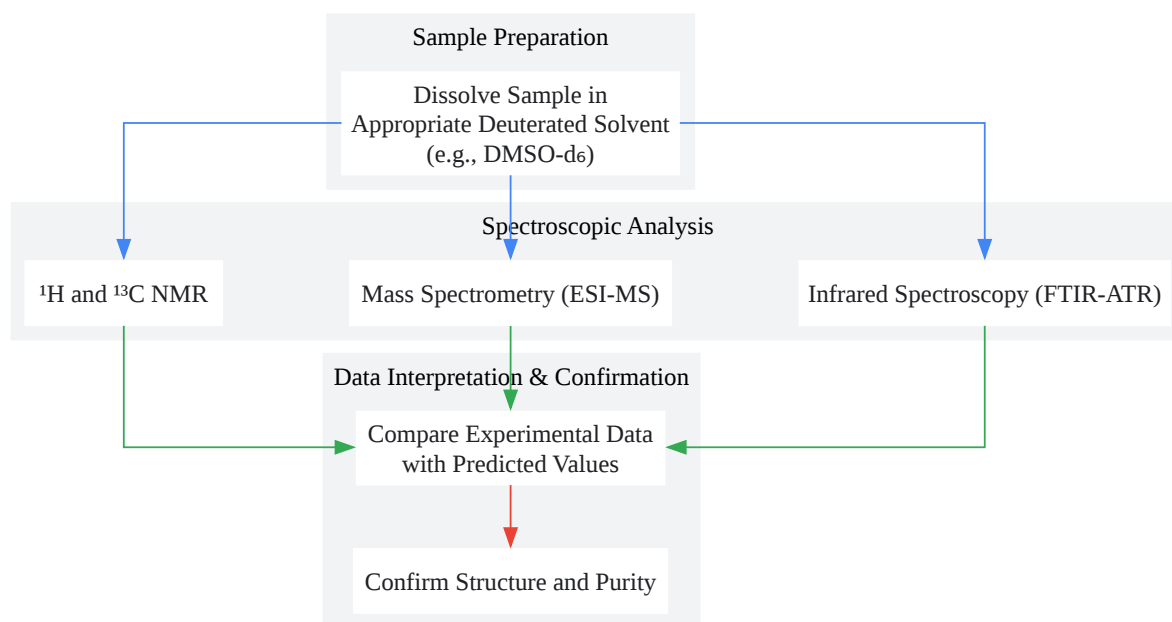
Key Structural Features:

- Two Aromatic Rings: A 1,2,4-trisubstituted benzene ring and a monosubstituted phenyl ring.
- Amide Linkage: A central -C(=O)NH- group.
- Halogen Substituents: A bromine and a chlorine atom on one of the benzene rings.

These features will give rise to a unique spectroscopic fingerprint that we will uncover.

Experimental Workflow: A Multi-faceted Approach to Confirmation

The following workflow outlines the logical sequence of experiments designed to provide a comprehensive structural elucidation of **N-Phenyl 5-bromo-2-chlorobenzamide**.



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Caption: A streamlined workflow for the spectroscopic confirmation of **N-Phenyl 5-bromo-2-chlorobenzamide**.

¹H and ¹³C NMR Spectroscopy: Mapping the Carbon-Hydrogen Framework

Nuclear Magnetic Resonance (NMR) spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ¹H and ¹³C, we can map the connectivity and chemical environment of the atoms within the molecule.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the synthesized **N-Phenyl 5-bromo-2-chlorobenzamide** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6). The choice of DMSO- d_6 is often advantageous for amides, as the amide proton is less likely to exchange with the solvent compared to protic solvents like D_2O or CD_3OD .
- **Data Acquisition:**
 - Acquire a 1H NMR spectrum using a 400 MHz (or higher) spectrometer. Key parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.
 - Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required due to the lower natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, followed by phase and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at 2.50 ppm for 1H and 39.52 ppm for ^{13}C).

Expected 1H NMR Data and Interpretation

The 1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~10.3	Singlet	1H	Amide N-H	The amide proton is typically deshielded and appears as a broad or sharp singlet.
~7.9	Doublet	1H	Ar-H (ortho to C=O)	This proton is deshielded by the anisotropic effect of the carbonyl group.
~7.7	Doublet of doublets	1H	Ar-H (para to Cl, ortho to Br)	The splitting pattern arises from coupling to two neighboring, non-equivalent protons.
~7.6	Doublet	2H	Ar-H (ortho to NH)	These protons on the phenyl ring are in a similar chemical environment.
~7.4	Triplet	2H	Ar-H (meta to NH)	These protons are coupled to the two adjacent protons on the phenyl ring.
~7.2	Triplet	1H	Ar-H (para to NH)	This proton is coupled to the two adjacent

protons on the
phenyl ring.

Expected ^{13}C NMR Data and Interpretation

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~164	C=O	The carbonyl carbon of the amide is highly deshielded.
~120-140	Aromatic C-H and C-X	The twelve aromatic carbons will appear in this region. The exact shifts are influenced by the substituents.

Comparative Analysis: The presence of the specific splitting patterns and integrations in the ^1H NMR spectrum, coupled with the expected number of signals in the ^{13}C NMR spectrum, provides strong evidence for the proposed structure. For instance, an isomeric impurity where the bromine and chlorine atoms are swapped would result in a different set of chemical shifts and coupling constants for the aromatic protons on the disubstituted ring.

Mass Spectrometry: Confirming Molecular Weight and Elemental Composition

Mass spectrometry (MS) is an indispensable technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide the elemental composition, offering an additional layer of confirmation.

Experimental Protocol: ESI-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent such as methanol or acetonitrile.

- **Data Acquisition:** Infuse the sample solution into an electrospray ionization (ESI) source coupled to a mass analyzer (e.g., a time-of-flight or Orbitrap instrument). Acquire the spectrum in positive ion mode.
- **Data Analysis:** Identify the molecular ion peak ($[M+H]^+$). For HRMS, compare the measured exact mass with the calculated theoretical mass.

Expected Mass Spectrometry Data

Parameter	Expected Value	Rationale
Molecular Formula	C ₁₃ H ₉ BrClNO	
Monoisotopic Mass	324.9610	Calculated based on the most abundant isotopes (¹² C, ¹ H, ⁷⁹ Br, ³⁵ Cl, ¹⁴ N, ¹⁶ O).
$[M+H]^+$ (m/z)	325.9688	The protonated molecular ion.
Isotopic Pattern	Characteristic pattern for Br/Cl	The presence of bromine (⁷⁹ Br/ ⁸¹ Br ≈ 1:1) and chlorine (³⁵ Cl/ ³⁷ Cl ≈ 3:1) will result in a unique isotopic cluster for the molecular ion, providing definitive evidence for the presence of these halogens.

Trustworthiness through Isotopic Pattern: The isotopic pattern observed in the mass spectrum is a highly reliable diagnostic tool. The unique signature arising from the combination of bromine and chlorine is very difficult to replicate with other elemental compositions, thus providing a high degree of confidence in the elemental formula of the molecule.

Infrared Spectroscopy: Probing Functional Groups

Infrared (IR) spectroscopy is a rapid and non-destructive technique that identifies the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FTIR-ATR Analysis

- **Sample Preparation:** Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- **Data Acquisition:** Collect the spectrum over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups in the molecule.

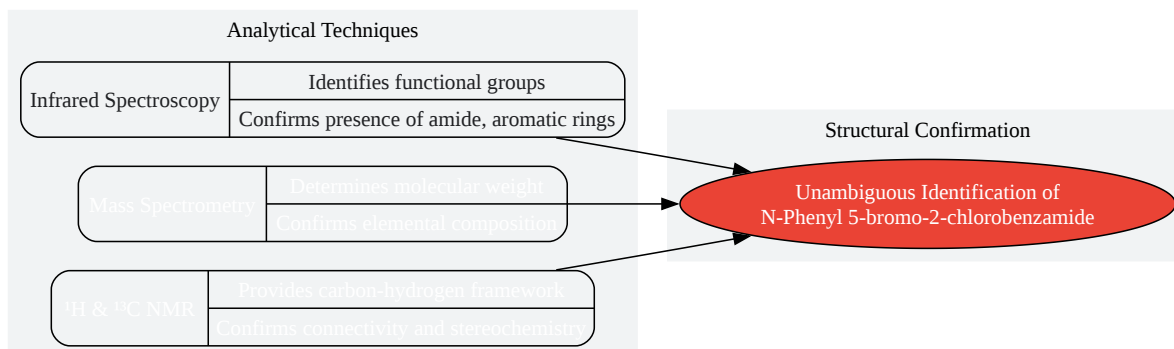
Expected IR Absorption Bands

Wavenumber (cm^{-1})	Vibration	Functional Group
~3300	N-H stretch	Amide
~1660	C=O stretch (Amide I)	Amide
~1540	N-H bend (Amide II)	Amide
~3100-3000	C-H stretch	Aromatic
~1600-1450	C=C stretch	Aromatic
~1100-1000	C-Br stretch	Aryl halide
~800-600	C-Cl stretch	Aryl halide

Comparative Insight: While IR spectroscopy may not provide the detailed connectivity information of NMR, it serves as an excellent confirmatory technique. The presence of the characteristic amide I and II bands, along with the N-H stretch, confirms the amide linkage. The absence of other characteristic bands (e.g., a broad O-H stretch for a carboxylic acid impurity) can also be used to assess the purity of the sample.

Conclusion: A Synthesis of Spectroscopic Evidence

The identity of **N-Phenyl 5-bromo-2-chlorobenzamide** can be confirmed with a high degree of certainty through the synergistic application of NMR, MS, and IR spectroscopy. Each technique provides a unique and complementary piece of the structural puzzle.



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Caption: The convergence of orthogonal spectroscopic data for unambiguous structural confirmation.

By following the protocols and interpretative guidelines outlined in this document, researchers, scientists, and drug development professionals can confidently establish the identity and purity of **N-Phenyl 5-bromo-2-chlorobenzamide**, ensuring the integrity of their subsequent research and development activities.

References

- Introduction to Spectroscopy by Donald L. Pavia, Gary M. Lampman, George S. Kriz, and James R. Vyvyan. This textbook provides a comprehensive overview of the principles and applications of NMR, IR, and MS. (Cengage Learning, ISBN: 978-1285460123)
- NIST Chemistry WebBook: A comprehensive database of chemical and physical data, including mass spectra and IR spectra for many compounds. [[Link](#)]
- Spectrometric Identification of Organic Compounds by Robert M. Silverstein, Francis X. Webster, David J. Kiemle, and David L. Bryce.
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